

Rocatinlimab (AMG 451): Application Notes and Protocols for In Vivo Studies

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Compound of Interest

Compound Name: SKP-451
CAS No.: 181137-41-7
Cat. No.: B12772338

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Introduction

Rocatinlimab (also known as AMG 451 or KHK4083) is an investigational human monoclonal antibody that represents a potential first-in-class T-cell rebalancing therapy for the treatment of moderate-to-severe atopic dermatitis (AD).[1][2] Developed by Amgen and Kyowa Kirin, rocatinlimab targets the OX40 receptor (CD134), a key co-stimulatory molecule expressed on activated T cells.[3][4][5] By inhibiting the OX40 pathway, rocatinlimab aims to reduce the number and activity of pathogenic T cells that drive the inflammatory cascade in atopic dermatitis.[1][2][6] This document provides an overview of the in vivo experimental protocols for rocatinlimab, based on available preclinical and clinical data, to guide researchers in the field of dermatology and immunology.

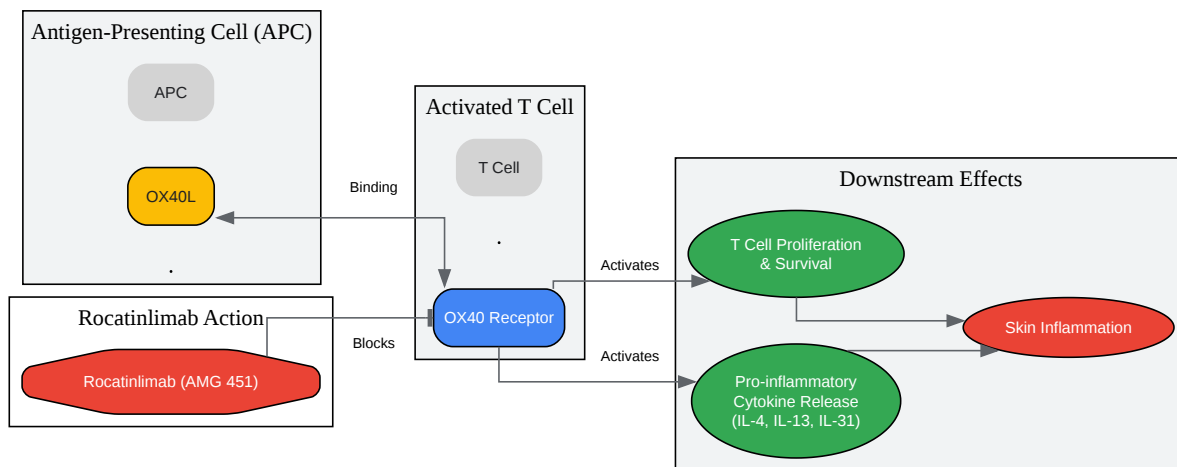
Mechanism of Action

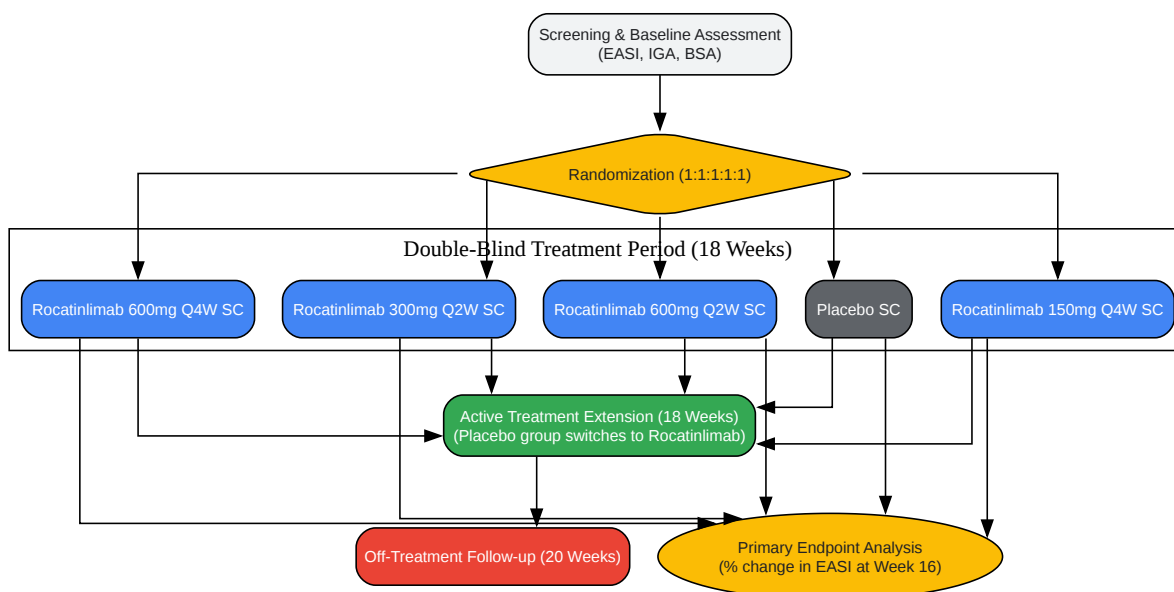
Rocatinlimab is a non-fucosylated IgG1 monoclonal antibody that binds to the OX40 receptor on activated T cells.[7] The interaction between OX40 and its ligand, OX40L (expressed on antigen-presenting cells), is a crucial co-stimulatory signal for T-cell proliferation, survival, and

cytokine production.[8] In atopic dermatitis, pathogenic T helper 2 (Th2) cells, as well as Th1, Th17, and Th22 cells, exhibit elevated expression of OX40.[9] Rocatinlimab blocks the OX40-OX40L interaction, thereby inhibiting downstream signaling pathways. This leads to a reduction in the number of pathogenic effector and memory T cells, which in turn suppresses the inflammatory response characteristic of atopic dermatitis.[1][4][6]

Signaling Pathway

The following diagram illustrates the OX40-OX40L signaling pathway and the mechanism of action of Rocatinlimab.





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